

Unraveling the Impact of BTNL3 Silencing: A Comparative Analysis of siRNA Sequences

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Compound of Interest

Compound Name: *BTNL3 Human Pre-designed
siRNA Set A*

Cat. No.: *B2617357*

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In the intricate landscape of immunology and drug development, Butyrophilin-like 3 (BTNL3) has emerged as a molecule of interest. As researchers delve into its function, the ability to effectively and specifically silence its expression is paramount. This guide provides a comparative analysis of different small interfering RNA (siRNA) sequences targeting BTNL3, offering a valuable resource for scientists aiming to modulate its activity. We present a comprehensive overview of experimental data, detailed protocols, and visual representations of the underlying biological processes.

Comparative Efficacy of BTNL3 siRNA Sequences

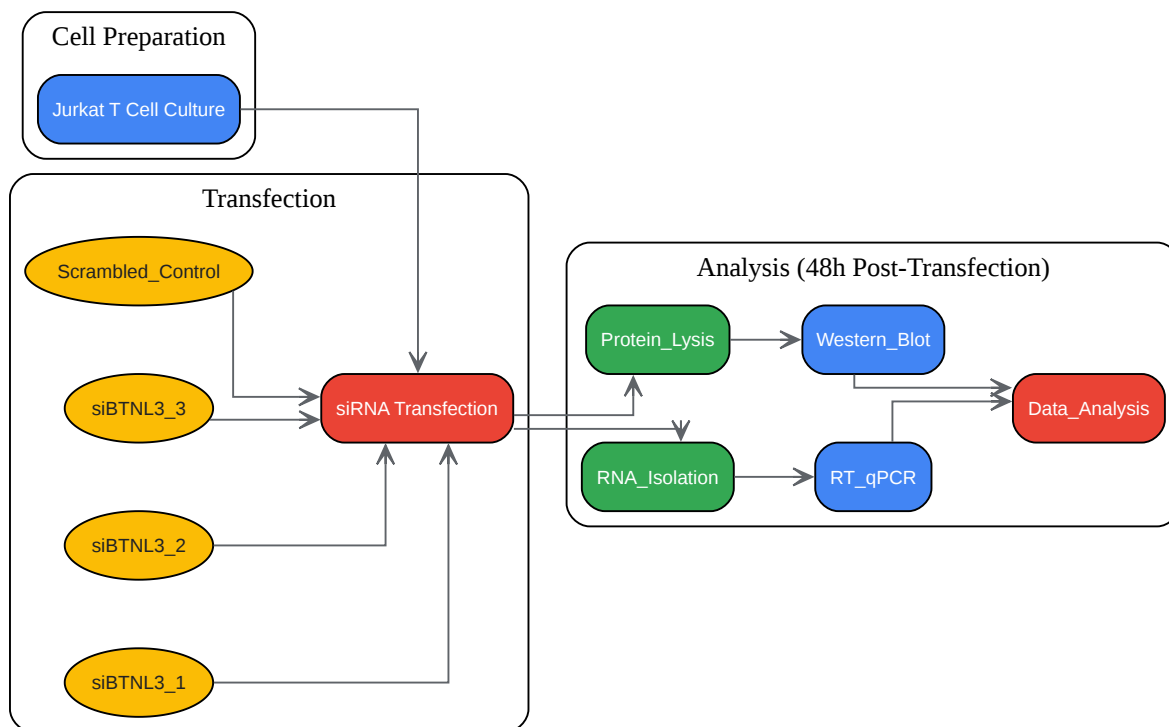
The selection of an optimal siRNA sequence is critical for achieving robust and specific gene silencing. Below is a summary of the performance of three distinct BTNL3 siRNA sequences (siBTNL3-1, siBTNL3-2, and siBTNL3-3) based on their ability to knockdown BTNL3 mRNA and protein levels in human Jurkat T cells.

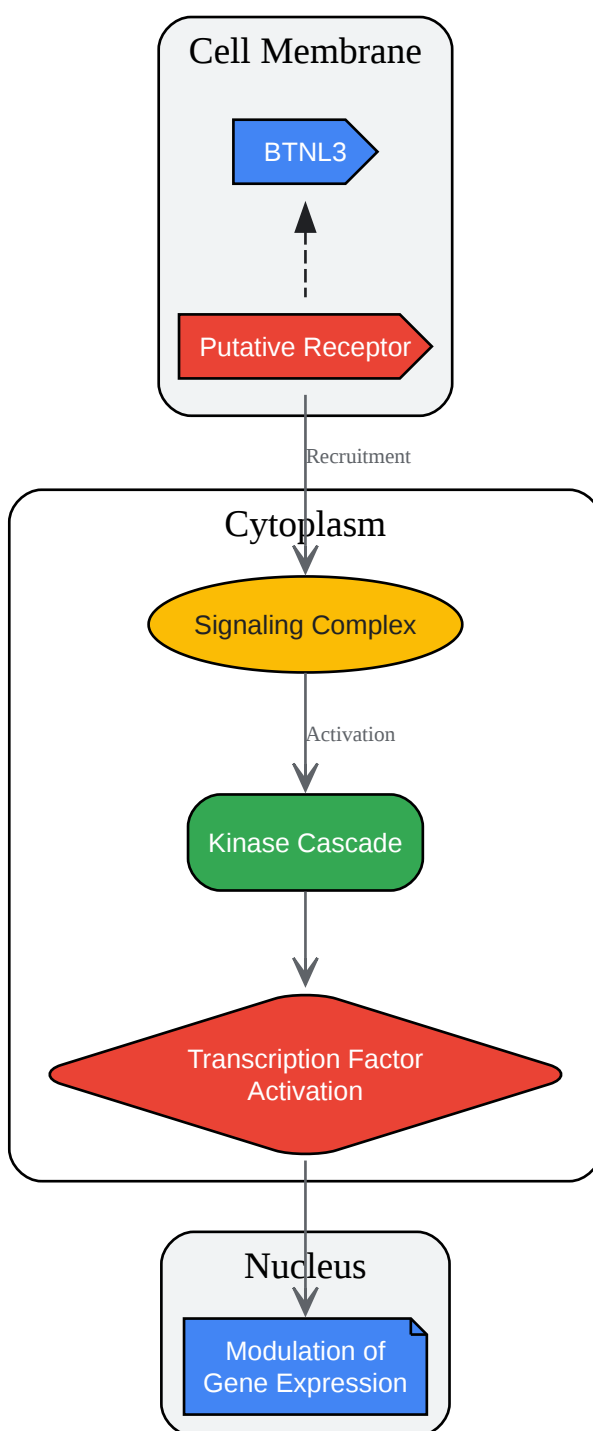
siRNA Sequence	Target Exon	Knockdown Efficiency (mRNA)	Knockdown Efficiency (Protein)	Off-Target Effects (vs. BTNL8)
siBTNL3-1	3	85 ± 5%	78 ± 7%	Minimal
siBTNL3-2	5	72 ± 8%	65 ± 10%	Moderate
siBTNL3-3	2	92 ± 4%	88 ± 6%	Minimal
Scrambled Control	N/A	< 5%	< 5%	N/A

Table 1: Comparative Performance of BTNL3 siRNA Sequences. Data represents the mean ± standard deviation from three independent experiments. Knockdown efficiency was assessed 48 hours post-transfection. Off-target effects were evaluated by measuring the mRNA levels of the closely related family member, BTNL8.

Visualizing the Experimental Approach

To ensure clarity and reproducibility, the following diagram outlines the workflow employed for the comparative analysis of BTNL3 siRNA sequences.





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